

An In-depth Technical Guide to the Hazards and Toxicity of Cupric Selenate

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Compound of Interest				
Compound Name:	Cupric selenate			
Cat. No.:	B228449	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cupric selenate (CuSeO₄), an inorganic compound composed of copper in its +2 oxidation state and the selenate anion, presents a significant toxicological profile of interest to researchers, scientists, and professionals in drug development. Its hazardous nature stems from the combined toxicities of both copper and selenium, two elements with complex and dose-dependent biological effects. While essential micronutrients at low concentrations, both copper and selenium can induce significant toxicity at elevated levels. This guide provides a comprehensive overview of the known hazards and toxicological properties of cupric selenate, drawing from available data on its constituent elements and related compounds.

Physicochemical Properties

Property	Value
Chemical Formula	CuSeO ₄
Molar Mass	206.51 g/mol
Appearance	Blue crystals
Solubility	Soluble in water



Toxicological Data

Quantitative toxicological data for **cupric selenate** is not readily available in public databases. Therefore, the following tables summarize the toxicity of its constituent ions, copper (II) and selenate, as well as related copper-selenium compounds, to provide an estimate of its potential toxicity.

Table 1: Acute Toxicity Data for Copper Compounds

Chemical	Test Species	Route of Administration	LD50/LC50	Reference
Copper (II) Sulfate	Rat	Oral	300 mg/kg	MSDS
Copper (II) Sulfate	Rat	Dermal	> 2000 mg/kg	MSDS
Copper (II) Chloride	Rat	Oral	140 mg/kg	MSDS

Table 2: Acute Toxicity Data for Selenium Compounds

Chemical	Test Species	Route of Administration	LD50/LC50	Reference
Sodium Selenate	Rat	Oral	6 mg/kg	MSDS
Sodium Selenite	Rat	Oral	7 mg/kg	MSDS
Selenious Acid	Rat	Oral	25-65 mg/kg	MSDS

Table 3: Acute Toxicity of other Copper-Selenium Compounds



Chemical	Test Species	Route of Administration	GHS Category	Reference
Copper (II) Selenite	Not specified	Oral	Category 3 (Toxic if swallowed)	[1][2]
Copper (II) Selenite	Not specified	Inhalation	Category 3 (Toxic if inhaled)	[1][2]
Copper (II) Selenide	Not specified	Oral	Category 3 (Toxic if swallowed)	[3][4][5]
Copper (II) Selenide	Not specified	Inhalation	Category 3 (Toxic if inhaled)	[3][4][5]

Hazard Identification and Classification

Based on the toxicity of its components and related compounds, **cupric selenate** is expected to be classified as a hazardous substance.

- Acute Toxicity (Oral, Inhalation): Likely to be toxic if swallowed or inhaled.[1][2][3][4][5]
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Skin Corrosion/Irritation: May cause skin irritation.
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure. The liver and kidneys are potential target organs.[6][7]
- Hazardous to the Aquatic Environment: Very toxic to aquatic life with long-lasting effects.[1]
 [2][3][4][5]

Mechanisms of Toxicity and Signaling Pathways

The toxicity of **cupric selenate** is a composite of the individual toxic mechanisms of copper and selenium, which primarily involve the induction of oxidative stress and apoptosis.



Copper-Induced Oxidative Stress

Excess copper ions can participate in Fenton-like reactions, leading to the generation of highly reactive hydroxyl radicals. This initiates a cascade of oxidative damage to cellular components, including lipids, proteins, and DNA.

Copper-Induced Oxidative Stress Pathway

Selenium-Induced Apoptosis

At high concentrations, selenium compounds are known to induce apoptosis (programmed cell death) through various signaling pathways. A key mechanism involves the generation of reactive oxygen species, leading to mitochondrial dysfunction and the activation of caspases, a family of proteases that execute apoptosis.

Selenium-Induced Apoptosis Pathway

Experimental Protocols

The following are generalized protocols for assessing the toxicity of a substance like **cupric selenate**, based on OECD guidelines. These should be adapted based on the specific experimental setup and regulatory requirements.

Experimental Workflow for Acute Oral Toxicity (Adapted from OECD 423)

Workflow for Acute Oral Toxicity Testing

Methodology:

- Test Animals: Healthy, young adult rodents (e.g., rats), typically females, are used.
- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
- Fasting: Animals are fasted overnight prior to dosing.
- Dose Administration: A single dose of cupric selenate, dissolved in a suitable vehicle (e.g., water), is administered by oral gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.



- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The number of animals that die or show signs of toxicity at each dose level is recorded to determine the appropriate GHS hazard category.

Experimental Workflow for In Vitro Mammalian Cell Micronucleus Test (Adapted from OECD 487)

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